

Personal protective equipment for handling 2-(Pyridin-2-ylamino)ethanol

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Compound of Interest

Compound Name: 2-(Pyridin-2-ylamino)ethanol

Cat. No.: B023244

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Essential Safety and Handling Guide for 2-(Pyridin-2-ylamino)ethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Pyridin-2-ylamino)ethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate potential hazards.

Hazard Identification and Classification

2-(Pyridin-2-ylamino)ethanol is classified as harmful if swallowed.[1][2] It may cause irritation to the skin, eyes, and respiratory system.[1]

Quantitative Safety Data

While specific occupational exposure limits such as OSHA PEL, NIOSH REL, and ACGIH TLV are not available for **2-(Pyridin-2-ylamino)ethanol**, the following table summarizes its key chemical and physical properties.[1]

Property	Value
GHS Classification	Acute Toxicity, Oral (Category 4)[1][2]
Signal Word	Warning[1][2]
Hazard Statements	H302: Harmful if swallowed[1][2]
CAS Number	89943-04-4[1][2]
Molecular Formula	C7H10N2O[2]
Molecular Weight	138.17 g/mol [2]

Personal Protective Equipment (PPE)

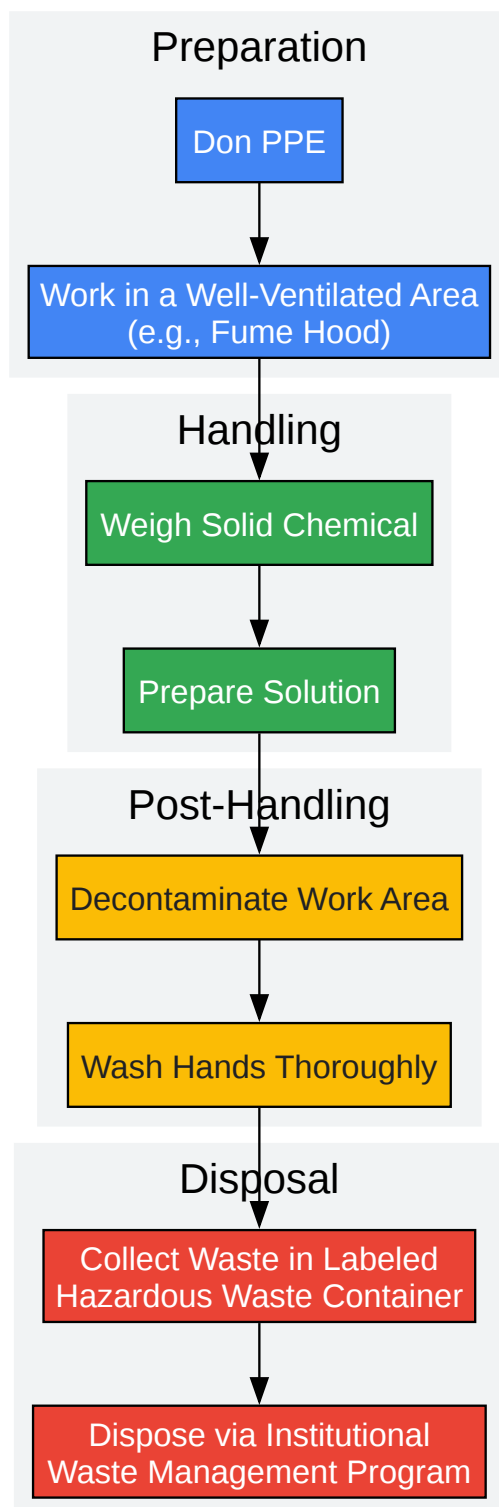
A comprehensive PPE strategy is mandatory to prevent personal contact with **2-(Pyridin-2-ylamino)ethanol**.[\[1\]](#)

PPE Category	Specification	Rationale
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations. [2] [3]	Protects against splashes and dust.
Hand Protection	Wear appropriate protective gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. [2]	Prevents skin contact and potential irritation. [1]
Body Protection	Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure. [3]	Protects skin and personal clothing from contamination.
Respiratory Protection	Use only in a well-ventilated area. If dust or fumes are generated, use a NIOSH-approved respirator. [3] [4]	Prevents inhalation of potentially irritating dust or fumes. [1]

Operational and Handling Protocol

Adherence to proper handling procedures is crucial for safety. This workflow outlines the key steps from preparation to disposal.

Safe Handling Workflow for 2-(Pyridin-2-ylamino)ethanol



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Caption: Workflow for handling **2-(Pyridin-2-ylamino)ethanol**.

Step-by-Step Handling Procedure

- Preparation:
 - Always work in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
 - Ensure an eyewash station and safety shower are readily accessible.[\[3\]](#)
 - Put on all required personal protective equipment (PPE) as specified above.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Avoid breathing fumes or dust.[\[1\]](#)
 - Minimize dust generation and accumulation.[\[1\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)
 - Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area.[\[1\]](#)
 - Keep the container tightly closed.[\[1\]](#)
 - Store away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)

Emergency and First Aid Procedures

Immediate action is required in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [2]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [1] Wash clothing before reuse. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention. [1] [2]

Spill and Disposal Plan

Accidental Release Measures

- Evacuate: Keep unprotected personnel away from the spill area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Contain: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or waterways.[\[1\]](#)
- Clean-up: Absorb the spill with inert material (e.g., sand, earth) and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[5\]](#)

Disposal

- Dispose of this material and its container as hazardous waste.[\[1\]](#)

- Follow all local, state, and federal regulations for chemical waste disposal.^[1]
- Contaminated packaging should be disposed of in the same manner as the unused product.^[5] Do not reuse empty containers.

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References

- 1. aksci.com [aksci.com]
- 2. angenechemical.com [angenechemical.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. scribd.com [scribd.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
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